

# understanding Boc and Z protecting groups in peptide synthesis

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## Compound of Interest

Compound Name: *Boc-D-Dab(Z)-OH.DCHA*

Cat. No.: *B613336*

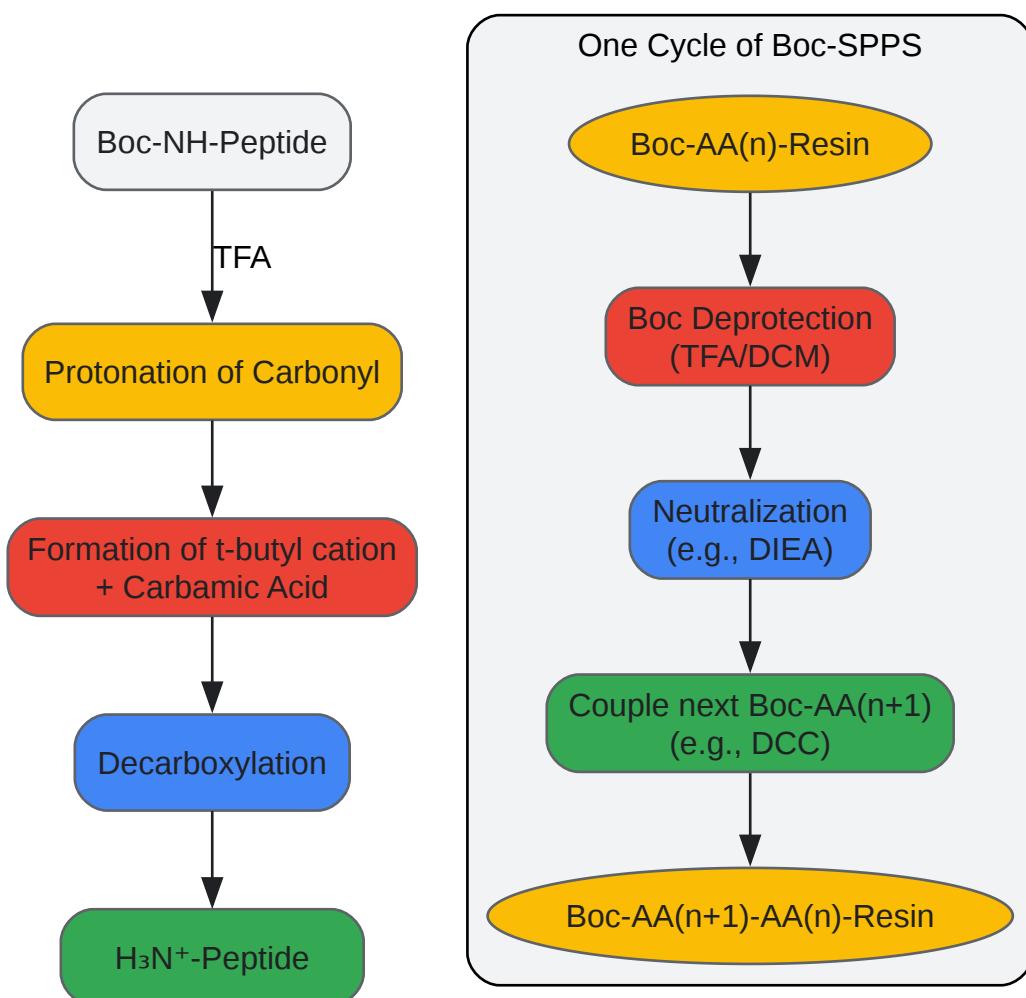
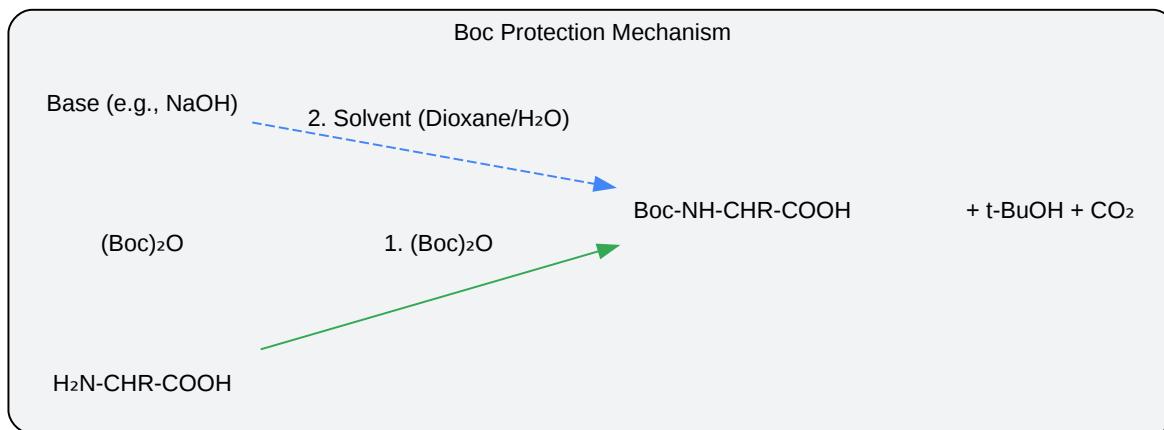
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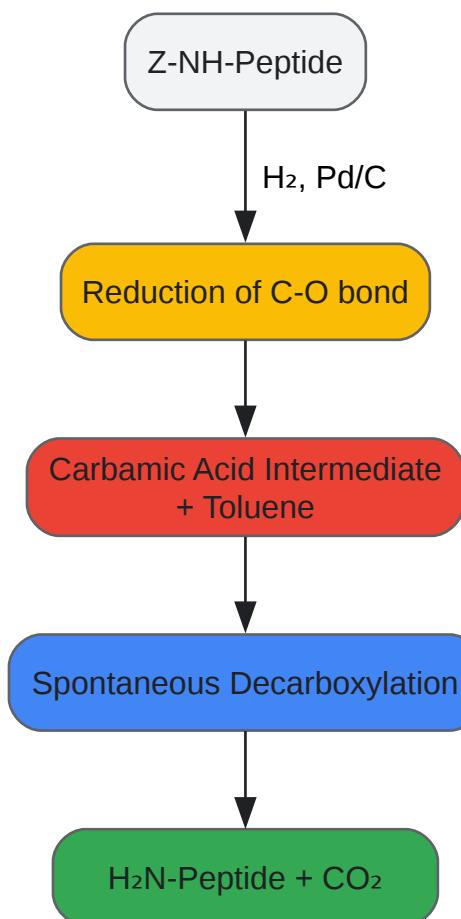
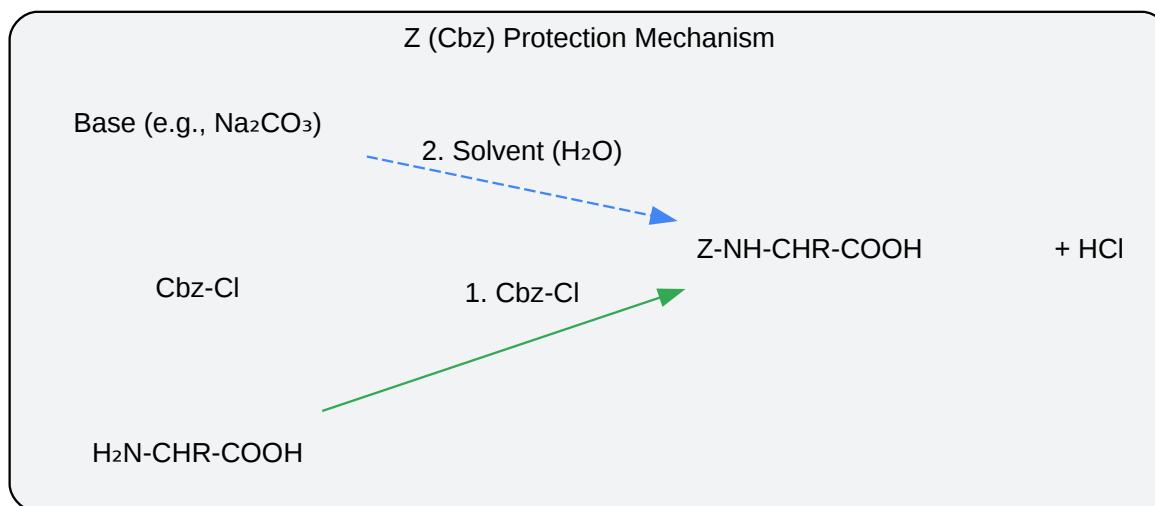
## The tert-Butoxycarbonyl (Boc) Protecting Group

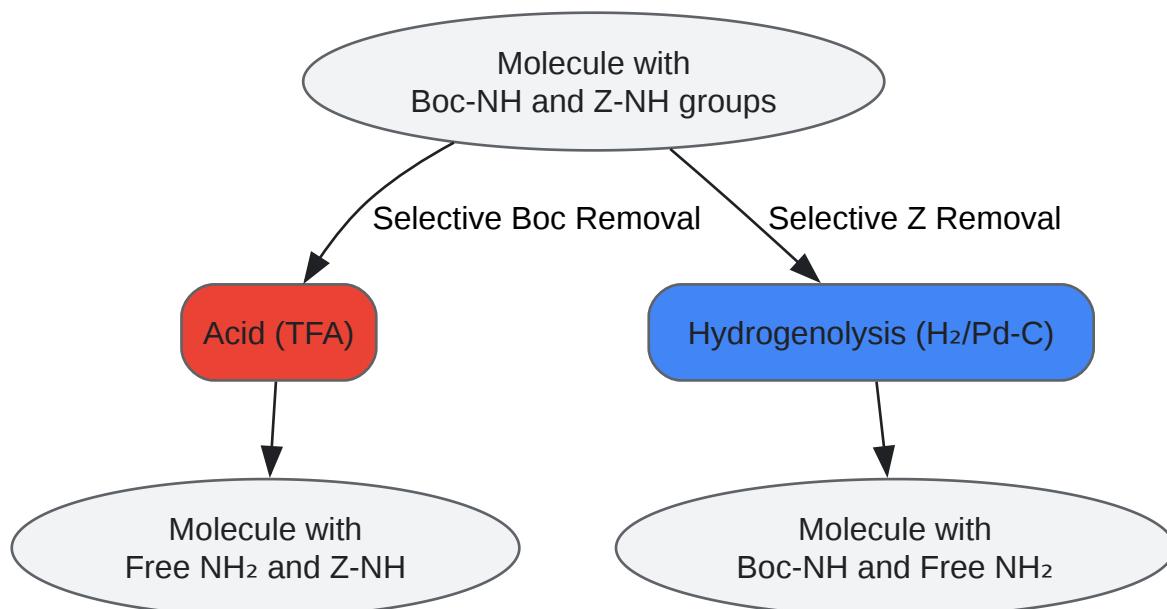
The Boc group is a cornerstone of peptide synthesis, particularly in Solid Phase Peptide Synthesis (SPPS), due to its reliable performance and acid-labile nature.<sup>[3][4]</sup> Its introduction was a pivotal development that enabled the routine synthesis of complex peptides.<sup>[3]</sup>

## Mechanism of Protection

The Boc group is typically introduced to the  $\alpha$ -amino group of an amino acid by reaction with di-tert-butyl dicarbonate, commonly known as Boc anhydride ( $(\text{Boc})_2\text{O}$ ).<sup>[3]</sup> The reaction is performed under basic conditions, which deprotonate the amino group, enhancing its nucleophilicity to attack a carbonyl carbon of the anhydride.<sup>[3]</sup>







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## References

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- 4. [benchchem.com](http://benchchem.com) [benchchem.com]
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